

Barium Phosphinate: A Technical Guide for Researchers and Scientists

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *barium phosphinate*

Cat. No.: *B1143699*

[Get Quote](#)

CAS Number: 14871-79-5 (Monohydrate)

Synonyms: Barium Hypophosphite, Barium Dihydrohypophosphite, Barium Bisphosphinate

This technical guide provides a comprehensive overview of **barium phosphinate**, also known as barium hypophosphite. While the primary audience for this guide includes researchers in materials science and chemistry, it is important to note that a thorough review of scientific literature reveals no significant applications or established signaling pathways for **barium phosphinate** within the field of drug development or biological research at this time. The information presented herein focuses on its chemical properties, synthesis, and its principal industrial application in electroless nickel plating.

Chemical and Physical Properties

Barium phosphinate monohydrate is a white, crystalline, odorless solid.^[1] It is soluble in water and insoluble in alcohol.^[1] Key quantitative data are summarized in the table below.

Property	Value	Reference
CAS Number	14871-79-5 (Monohydrate)	[1][2][3][4]
Molecular Formula	$\text{Ba}(\text{H}_2\text{PO}_2)_2 \cdot \text{H}_2\text{O}$	[1]
Molecular Weight	285.320 g/mol	[1]
Density	2.94 g/cm ³	[1]
Solubility in Water	3.62 g/100 ml at 20°C (anhydrous)	[5]
Melting Point	Decomposes above 150°C	[6]

Synthesis of Barium Phosphinate

Detailed experimental protocols for the synthesis of **barium phosphinate** are available in the scientific literature. Two common methods are outlined below.

Experimental Protocol 1: Neutralization Reaction

This method involves the neutralization of barium hydroxide with hypophosphorous acid.[6]

Methodology:

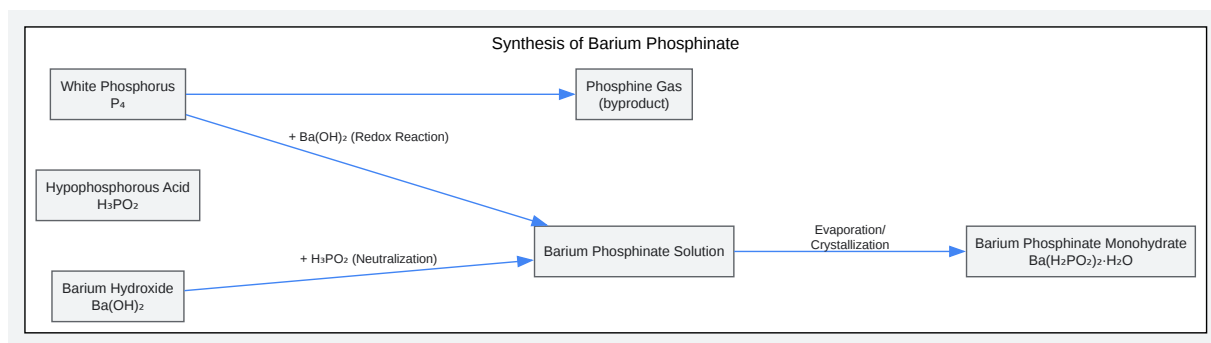
- Prepare a solution of barium hydroxide $[\text{Ba}(\text{OH})_2]$.
- Slowly add hypophosphorous acid (H_3PO_2) to the barium hydroxide solution with constant stirring.
- Monitor the pH of the solution until neutralization is complete.
- The resulting solution contains **barium phosphinate**.
- Crystallize the **barium phosphinate** monohydrate by evaporating the solvent. The addition of alcohol can aid in the crystallization process.[1]

Experimental Protocol 2: Reaction with White Phosphorus

A historical method for preparing **barium phosphinate** involves the reaction of white phosphorus with a suspension of barium hydroxide.[3][6][7]

Methodology:

- Prepare an aqueous suspension of barium hydroxide $[\text{Ba}(\text{OH})_2]$.
- Carefully add white phosphorus to the suspension. Caution: This reaction produces phosphine gas (PH_3), which is toxic and spontaneously flammable in air. This procedure must be carried out in a well-ventilated fume hood with appropriate safety measures.
- Heat the mixture to facilitate the reaction.
- After the reaction is complete, filter the solution to remove any unreacted starting materials.
- The filtrate contains the **barium phosphinate** product.
- Isolate the **barium phosphinate** monohydrate crystals through evaporation of the water.



[Click to download full resolution via product page](#)

A simplified diagram illustrating the two primary synthesis routes for **barium phosphinate**.

Application in Electroless Nickel Plating

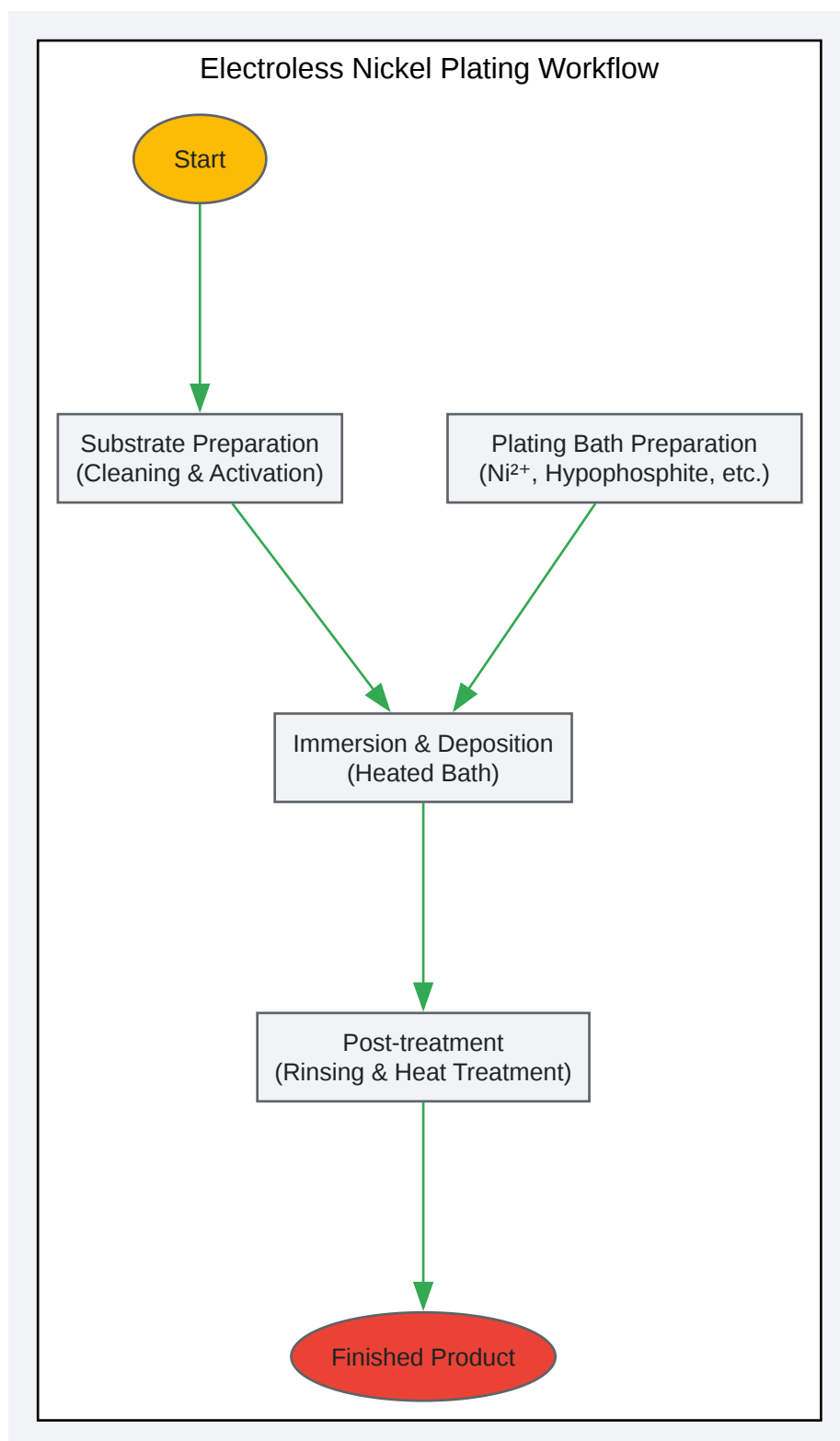
The primary industrial application of **barium phosphinate** is as a source of hypophosphite ions for electroless nickel plating.^[1] This process allows for the deposition of a uniform layer of nickel-phosphorus alloy onto a substrate without the use of an external electrical current.

Experimental Workflow: Electroless Nickel Plating

The following provides a general workflow for electroless nickel plating using a hypophosphite-based bath.

Methodology:

- **Substrate Preparation:** The surface of the material to be plated is thoroughly cleaned and activated. This may involve degreasing, acid etching, and rinsing steps to ensure proper adhesion of the nickel coating.
- **Plating Bath Preparation:** An aqueous plating bath is prepared containing a source of nickel ions (e.g., nickel sulfate), a reducing agent (hypophosphite, which can be supplied by **barium phosphinate**), complexing agents to control the availability of nickel ions, and stabilizers to prevent spontaneous decomposition of the bath.
- **Deposition:** The prepared substrate is immersed in the heated plating bath. The hypophosphite ions are oxidized on the catalytic surface of the substrate, which in turn reduces the nickel ions to metallic nickel, forming a deposit.
- **Post-treatment:** After the desired thickness of the nickel-phosphorus alloy is achieved, the plated object is removed from the bath, rinsed, and may undergo further heat treatment to improve its hardness and adhesion.



[Click to download full resolution via product page](#)

A flowchart outlining the key stages of the electroless nickel plating process.

Relevance in Drug Development and Biological Systems

Despite the utility of other phosphinate and phosphonate compounds in medicinal chemistry as bioisosteres for phosphates, there is a notable absence of **barium phosphinate** in the literature pertaining to drug development, pharmacology, or defined biological signaling pathways.^{[8][9][10][11][12]} While some barium compounds have been investigated for specific medical applications, such as barium sulfate as a contrast agent, and there is some research into the potential antiviral properties of barium hydroxide, these are not directly related to **barium phosphinate**.^{[13][14]} Researchers and scientists in the field of drug development should be aware that the current body of scientific knowledge does not support a biological role for **barium phosphinate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BARIUM HYPOPHOSPHITE CAS#: [m.chemicalbook.com]
- 2. americanelements.com [americanelements.com]
- 3. Barium Hypophosphite [drugfuture.com]
- 4. Barium hypophosphite | BaH₂O₄P₂+2 | CID 118984384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. BARIUM HYPOPHOSPHITE [chemicalbook.com]
- 6. Barium hypophosphite - Sciencemadness Wiki [sciencemadness.org]
- 7. barium phosphinate | 14871-79-5 [chemicalbook.com]
- 8. Synthesis and biological applications of phosphinates and derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Phosphonate - Wikipedia [en.wikipedia.org]

- 11. [Frontiers | Overview of Biologically Active Nucleoside Phosphonates \[frontiersin.org\]](#)
- 12. [researchgate.net \[researchgate.net\]](#)
- 13. [Barium Hydroxide in Advanced Medicinal Chemistry for Antiviral Drugs \[eureka.patsnap.com\]](#)
- 14. [m.youtube.com \[m.youtube.com\]](#)
- To cite this document: BenchChem. [Barium Phosphinate: A Technical Guide for Researchers and Scientists]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1143699#what-is-the-cas-number-for-barium-phosphinate\]](https://www.benchchem.com/product/b1143699#what-is-the-cas-number-for-barium-phosphinate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com